

Mass spectrometry fragmentation pattern of 5-Methoxy-2-methylbenzofuran

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Compound of Interest

Compound Name: 5-Methoxy-2-methylbenzofuran

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An In-Depth Technical Guide to the Mass Spectrometry Fragmentation of **5-Methoxy-2-methylbenzofuran**

Introduction: The Analytical Imperative for Benzofuran Scaffolds

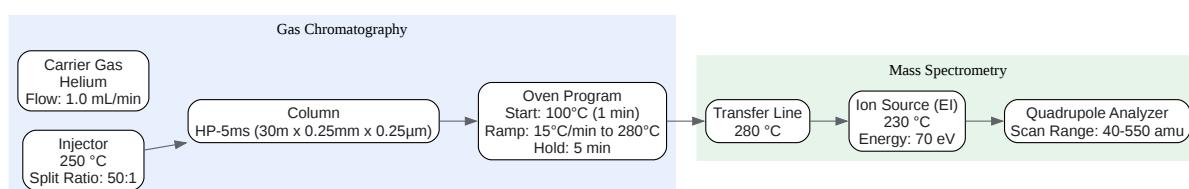
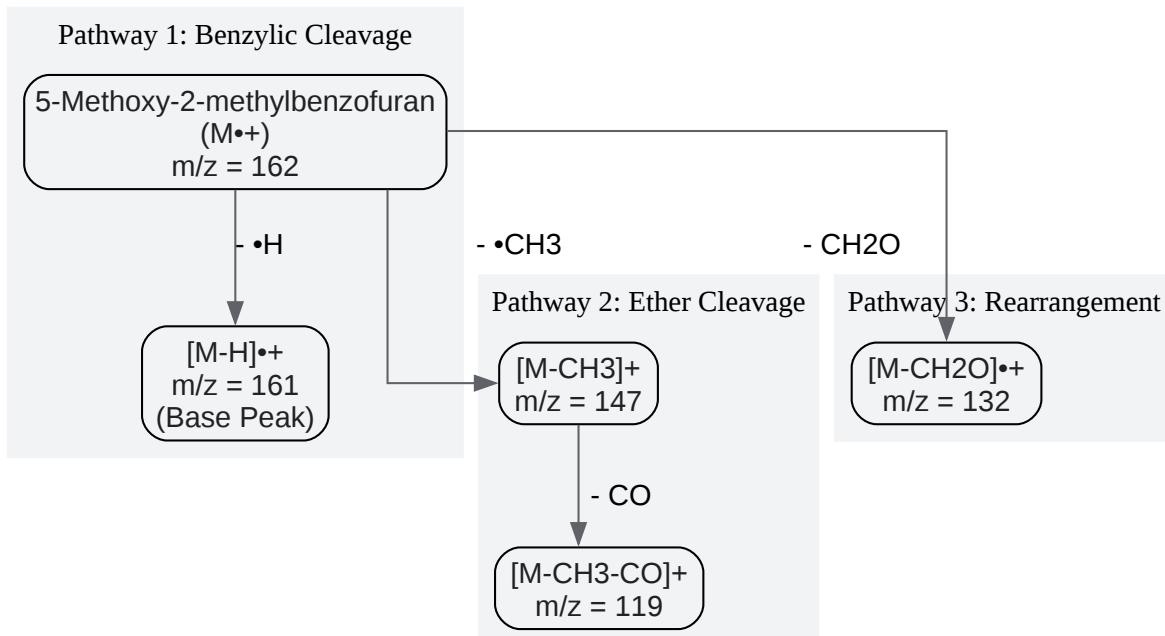
Benzofuran derivatives represent a cornerstone in medicinal chemistry and drug development, exhibiting a wide array of pharmacological activities, including antimicrobial, anti-inflammatory, and anticancer properties[1]. The specific compound, **5-Methoxy-2-methylbenzofuran** ($C_{10}H_{10}O_2$, Molar Mass: 162.19 g/mol), incorporates key structural motifs—a benzofuran core, a methyl group at the 2-position, and a methoxy group at the 5-position—that influence its chemical behavior and biological function[2][3]. For researchers in drug discovery and development, a precise understanding of its molecular structure and stability is paramount. Electron Ionization Mass Spectrometry (EI-MS) is a fundamental technique for this purpose, providing a reproducible fragmentation "fingerprint" that offers deep structural insights.

This guide provides a detailed analysis of the expected EI-MS fragmentation pattern of **5-Methoxy-2-methylbenzofuran**. As a Senior Application Scientist, the following discussion is built not on a single data sheet, but on a synthesis of established fragmentation principles for aromatic, ethereal, and heterocyclic compounds, supported by spectral data from structurally analogous molecules.

Proposed Core Fragmentation Pathways

Under standard 70 eV Electron Ionization conditions, **5-Methoxy-2-methylbenzofuran** is expected to produce a distinct mass spectrum characterized by a prominent molecular ion and several key fragment ions. The fragmentation is dictated by the relative stability of the resulting radical cations and neutral losses, primarily influenced by the methoxy group and the 2-methyl group attached to the stable benzofuran ring system.

The primary fragmentation events are hypothesized to be the loss of a hydrogen radical from the 2-methyl group and the loss of a methyl radical from the 5-methoxy group. These initial cleavages lead to the formation of highly stabilized cations, which subsequently undergo further fragmentation.



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